

Analytical Methods for the Quantification of 2-Mercapto-4-methylnicotinamide

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Compound of Interest

Compound Name: 2-Mercapto-4-methylnicotinamide

Cat. No.: B12288181

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Executive Summary & Chemical Context[1][2][3][4][5]

2-Mercapto-4-methylnicotinamide is a critical heterocyclic intermediate used in the synthesis of bioactive scaffolds, particularly fused ring systems like thienopyridines and kinase inhibitors. Its analysis presents a dual challenge common to mercapto-pyridines: oxidative instability (dimerization to disulfides) and tautomeric equilibrium (thiol-thione exchange).

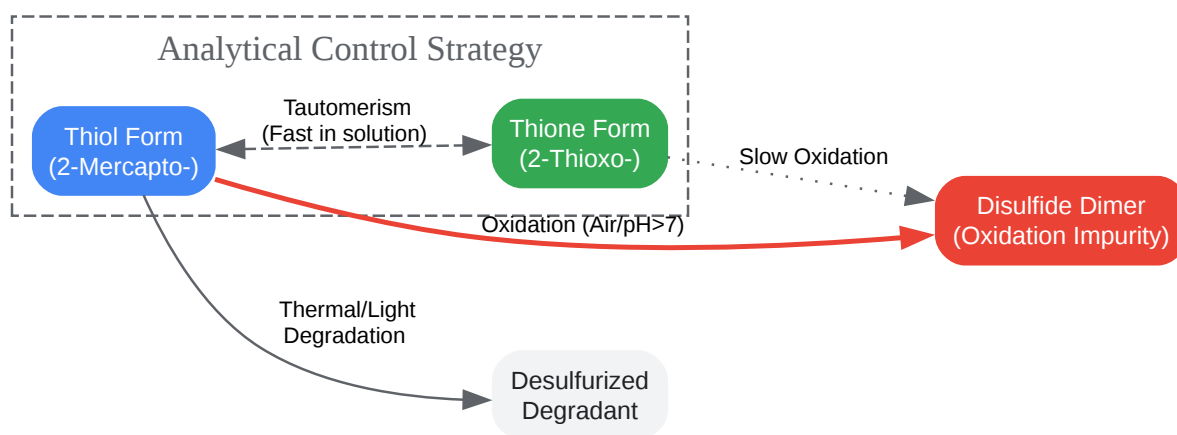
This guide moves beyond generic protocols to provide a specific, robust analytical strategy. We prioritize a direct Reversed-Phase HPLC (RP-HPLC) method stabilized by reducing agents, supported by an orthogonal LC-MS/MS approach for impurity profiling.

Key Physicochemical Properties

Property	Description	Analytical Implication
Structure	Pyridine ring with -SH (C2), -CONH ₂ (C3), -CH ₃ (C4)	Basic nitrogen requires pH control for peak shape.
Tautomerism	Exists in equilibrium between thiol and thione forms.	Mobile phase pH determines the dominant species; acidic pH favors the protonated thiol/thione forms.
Stability	High susceptibility to oxidation.	Samples must be prepared with TCEP or analyzed immediately.
Solubility	Low in water; soluble in DMSO, MeOH.	Diluents must contain organic solvent (min 50%).

Visualizing the Analytical Challenge

The following diagram illustrates the critical degradation pathways and tautomeric states that the analyst must control.



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Caption: Figure 1. The analyte exists in a tautomeric equilibrium. Uncontrolled oxidation leads to the disulfide dimer (red), the primary impurity. The method must stabilize the Thiol/Thione forms.

Protocol A: High-Fidelity RP-HPLC (QC & Assay)

This is the "Workhorse Method" for purity and assay determination. It uses an acidic mobile phase to protonate the pyridine nitrogen (preventing tailing) and stabilize the thiol group.

Chromatographic Conditions[6][7]

- System: HPLC with PDA (Photodiode Array) or UV-Vis detector.
- Column: Agilent ZORBAX Eclipse Plus C18 (4.6 x 150 mm, 3.5 μ m) or equivalent.
 - Why: The "Plus" or end-capped columns reduce silanol interactions with the basic pyridine ring.
- Column Temp: 30°C.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 5–10 μ L.
- Detection: 295 nm (Primary), 254 nm (Secondary).
 - Note: Mercaptonicotinamides typically show a bathochromic shift compared to simple pyridines. 295 nm offers specificity over non-thiolated impurities.

Mobile Phase

- Solvent A: 0.1% Formic Acid in Water (pH ~2.7).
- Solvent B: Acetonitrile (HPLC Grade).
- Gradient Profile:

Time (min)	% Solvent A	% Solvent B	Event
0.0	95	5	Equilibration
2.0	95	5	Hold (Polar impurities)
12.0	40	60	Elution of Analyte
15.0	5	95	Wash (Remove Dimers)
18.0	95	5	Re-equilibration

Sample Preparation (Critical Step)

Standard preparation without stabilization will lead to ~2-5% dimer formation within 1 hour.

- Stock Solution (1.0 mg/mL): Weigh 10 mg of **2-Mercapto-4-methylnicotinamide** into a 10 mL volumetric flask. Dissolve in DMSO.
- Stabilizer Solution: Prepare 10 mM TCEP (Tris(2-carboxyethyl)phosphine) in water.
 - Why TCEP? Unlike DTT, TCEP is stable in acidic conditions, odorless, and does not absorb strongly in the UV region.
- Working Standard (50 µg/mL):
 - Transfer 50 µL of Stock Solution.
 - Add 100 µL of Stabilizer Solution (TCEP).
 - Dilute to 1000 µL with Water:Acetonitrile (90:10).
 - Result: The final solution contains excess reducing agent to keep the analyte in the monomeric thiol form.

Protocol B: LC-MS/MS (Trace Impurity Profiling)

Used when quantifying trace levels of the disulfide dimer or identifying synthesis by-products (e.g., 2-chloronicotinamide derivatives).

Mass Spectrometry Parameters[8]

- Source: Electrospray Ionization (ESI), Positive Mode.
 - Why Positive? The pyridine nitrogen protonates readily
- MRM Transitions (Optimized):

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Role
Analyte	169.0	152.0 (Loss of NH ₃)	15	Quantifier
Analyte	169.0	124.0 (Ring frag)	25	Qualifier
Disulfide Dimer	335.0	169.0 (Cleavage)	20	Impurity

Mobile Phase Modification

- Replace 0.1% Formic Acid with 10 mM Ammonium Formate (pH 3.5) if sensitivity is low. The buffer assists in ionization stability.

Protocol C: Functional Group Titration (Purity Verification)

For raw material qualification, a direct titration of the thiol group provides an absolute purity value independent of a reference standard.

Argentometric Titration

- Principle: Silver ions () react stoichiometrically with the thiol () to form an insoluble mercaptide.

- Reagents: 0.01 N Silver Nitrate (), Ammonium Hydroxide.
- Procedure:
 - Dissolve ~100 mg of sample in 50 mL of ethanol/water (1:1).
 - Add 1 mL of concentrated (to deprotonate the thiol).
 - Titrate potentiometrically using a Silver/Sulfide electrode.
 - End Point: Sharp change in potential (mV).
- Calculation:
(Eq.Wt of **2-Mercapto-4-methylnicotinamide** $\approx$ 168.22 g/mol)

Method Validation & Troubleshooting

System Suitability Criteria

Parameter	Acceptance Criteria	Logic
Tailing Factor	< 1.5	Ensures basic nitrogen is masked by acid.
% RSD (Area)	< 2.0% (n=6)	Verifies injector precision.
Resolution	> 2.0 (Analyte vs Dimer)	Dimer elutes later due to higher hydrophobicity.

Troubleshooting Guide

- Problem: Split Peak or Shoulder.
 - Cause: Tautomer separation or solvent mismatch.

- Fix: Ensure sample diluent matches initial mobile phase conditions. Increase column temperature to 40°C to speed up tautomeric exchange, merging the peaks.
- Problem: Ghost Peaks at high retention.
 - Cause: Late-eluting disulfide dimers from previous injections.
 - Fix: Extend the gradient "Wash" step (95% B) to 5 minutes.

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